

Essential Safety and Logistical Information for Handling Triphenylarsine Oxide

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Compound of Interest

Compound Name: Triphenylarsine oxide

Cat. No.: B074650

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of hazardous chemicals is paramount. This guide provides essential, immediate safety and logistical information for **Triphenylarsine oxide**, a compound that is toxic if swallowed or inhaled and very toxic to aquatic life with long-lasting effects.^{[1][2][3]}

Hazard Summary

Triphenylarsine oxide is a hazardous substance that requires careful handling to avoid exposure. Key hazards include:

- Acute Toxicity: Toxic if swallowed or inhaled.^{[2][3]}
- Environmental Hazard: Very toxic to aquatic life with long-lasting effects.^{[1][3]} Discharge into the environment must be avoided.^[1]
- Irritation: May cause irritation to the skin, eyes, and respiratory tract.^[4]

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment to be used when handling **Triphenylarsine oxide**.

Protection Type	Specific Recommendations	Standards/Regulations
Eye and Face Protection	Chemical safety goggles or a face shield are required.[1] Contact lenses should not be worn.[4]	Equipment should be tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).[1]
Skin Protection	- Gloves: Handle with chemical-resistant gloves (e.g., Neoprene or nitrile rubber).[4] Gloves must be inspected prior to use and disposed of properly after.[1] - Protective Clothing: A complete suit protecting against chemicals is necessary to prevent skin exposure.[1]	Protective gloves must satisfy the specifications of Regulation (EU) 2016/425 and the standard EN 374.[1]
Respiratory Protection	A full-face particle respirator type N99 (US) or type P2 (EN 143) respirator cartridges should be used where risk assessment shows air-purifying respirators are appropriate.[1] If the respirator is the sole means of protection, a full-face supplied air respirator is required.[1]	Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).[1]

Operational Plan: Handling and Storage

Engineering Controls:

- Work in a well-ventilated area.[1]
- Use appropriate exhaust ventilation, such as a chemical fume hood, at places where dust is formed.[1]

- Emergency eye wash fountains and safety showers should be readily available.[4]

Safe Handling Practices:

- Avoid contact with skin, eyes, and clothing.[1]
- Avoid the formation of dust and aerosols.[1]
- Do not breathe dust, fumes, gas, mist, vapors, or spray.[1]
- Wash hands thoroughly before breaks and immediately after handling the product.[1]
- Do not eat, drink, or smoke when using this product.[4]

Storage:

- Keep the container tightly closed in a dry and well-ventilated place.[1]
- Store in a cool place.[1]
- Store locked up.[4]

Disposal Plan

Waste Treatment:

- Dispose of contents and containers in accordance with local, regional, and national regulations.[1]
- Offer surplus and non-recyclable solutions to a licensed disposal company.[1]
- The material may be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[1]

Contaminated Packaging:

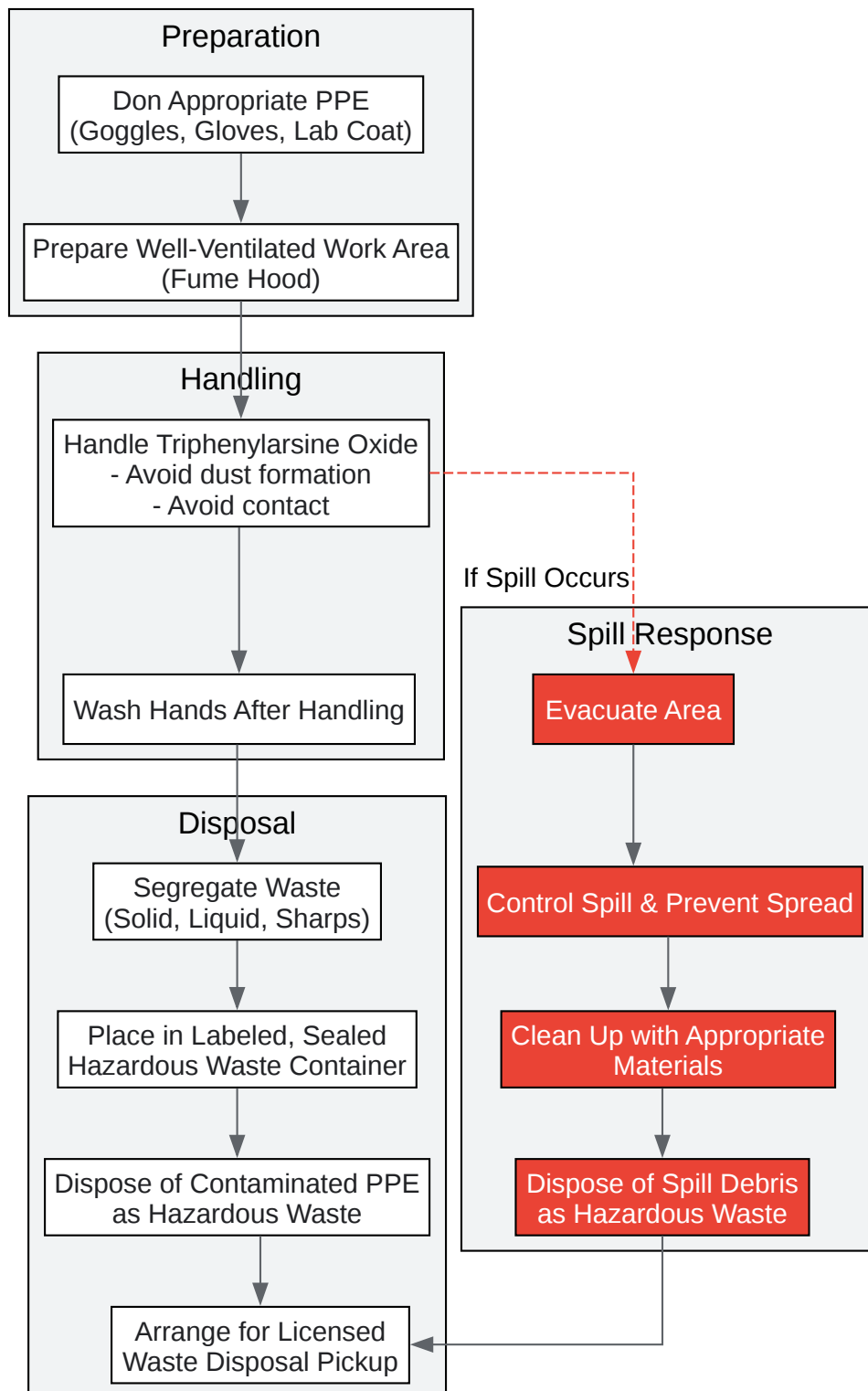
- Handle uncleaned containers as you would the product itself.[1]
- Dispose of contaminated packaging as unused product.[1]

Spill Response:

- In case of a spill, evacuate personnel to a safe area.[\[1\]](#)
- Wear appropriate respiratory protection and avoid breathing dust.[\[1\]](#)
- Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[1\]](#)
- Pick up and arrange disposal without creating dust. Sweep up and shovel the material into a suitable, closed container for disposal.[\[1\]](#)

Below is a workflow diagram for the safe handling and disposal of **Triphenylarsine oxide**.

Workflow for Handling and Disposal of Triphenylarsine Oxide

[Click to download full resolution via product page](#)Caption: Workflow for Handling and Disposal of **Triphenylarsine Oxide**.

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References

- 1. chemicalbook.com [chemicalbook.com]
- 2. Triphenylarsine oxide | C₁₈H₁₅AsO | CID 14382 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. cpachem.com [cpachem.com]
- 4. gelest.com [gelest.com]
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